

Application Notes and Protocols: Preparation of PSB36 Stock Solution

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Compound of Interest

Compound Name: PSB36

Cat. No.: B1663691

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This document provides a detailed protocol for the preparation of a stock solution of **PSB36**, a potent and selective A1 adenosine receptor antagonist. These guidelines are intended for use in a laboratory research setting.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **PSB36**.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₃₀ N ₄ O ₃	[1][2][3][4]
Molecular Weight	386.49 g/mol	[1][3][4]
CAS Number	524944-72-7	[1][3][4]
Appearance	White to off-white solid	[3]
Purity	≥98% (HPLC)	[1][5]
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol	[1]
≥ 20 mg/mL in DMSO (~51.75 mM)	[3][4]	
Storage (Powder)	Desiccate at +4°C	[1]
-20°C for up to 3 years	[3][4]	
2-8°C		
Storage (In Solvent)	-80°C for up to 6 months	[3][4]
-20°C for up to 1 month	[3][4]	

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle **PSB36** powder in a chemical fume hood to avoid inhalation.
- Refer to the manufacturer's Safety Data Sheet (SDS) for complete safety information.

Preparation of a 10 mM PSB36 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PSB36** in dimethyl sulfoxide (DMSO).

Materials:

- **PSB36** powder
- Anhydrous or molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Micropipettes

Procedure:

- Determine the required mass of **PSB36**:
 - Use the following formula to calculate the mass of **PSB36** required to prepare the desired volume of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mmol/L} \times 386.49 \text{ g/mol} / 1000$
 - Example Calculation for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 386.49 \text{ g/mol} / 1000 = 3.8649 \text{ mg}$
- Weighing **PSB36**:
 - Carefully weigh out the calculated amount of **PSB36** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Dissolving in DMSO:
 - Add the desired volume of DMSO to the tube containing the **PSB36** powder.
 - Vortex the tube vigorously for 1-2 minutes until the compound is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the 10 mM **PSB36** stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[3][4]} When stored at -20°C, it is recommended to use the solution within one month.^[3]

Preparation of Working Solutions

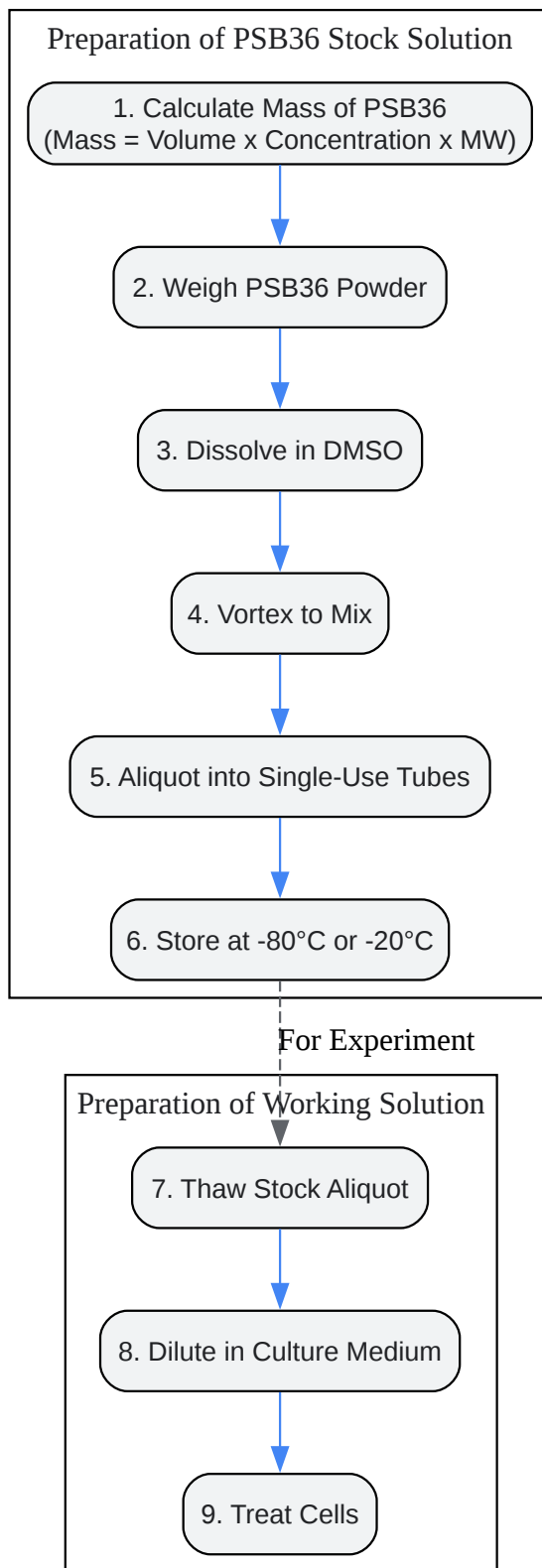
This protocol outlines the dilution of the **PSB36** stock solution to prepare working solutions for treating cells in culture.

Procedure:

- Thaw a stock solution aliquot:
 - On the day of the experiment, thaw one aliquot of the 10 mM **PSB36** stock solution at room temperature.
- Dilution into cell culture medium:
 - Dilute the stock solution directly into pre-warmed cell culture medium to achieve the desired final concentration.
 - Example: To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of medium.
 - Note: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Cell Treatment:
 - Remove the existing medium from the cultured cells and replace it with the medium containing the desired final concentration of **PSB36**.
 - Incubate the cells for the desired experimental duration.

Diagrams

Experimental Workflow

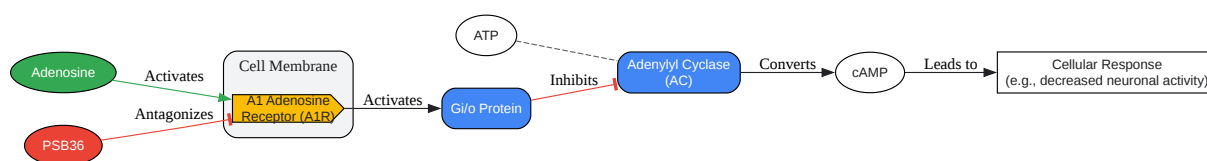


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Caption: Workflow for preparing **PSB36** stock and working solutions.

Signaling Pathway

PSB36 is a potent and selective antagonist of the A1 adenosine receptor (A1R).^{[1][5][6]} The A1R is a G protein-coupled receptor (GPCR) that, upon activation by its endogenous ligand adenosine, couples to inhibitory G proteins (Gi/o). This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. By blocking the binding of adenosine to A1R, **PSB36** prevents these downstream signaling events.

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Caption: **PSB36** antagonism of the Adenosine A1 Receptor pathway.

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